

Preparing stock solutions and working concentrations of Deltasonamide 1 TFA.

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Compound of Interest

Compound Name: Deltasonamide 1 TFA

Cat. No.: B15576594

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Application Notes and Protocols for Deltasonamide 1 TFA

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions and working concentrations of **Deltasonamide 1 TFA** (trifluoroacetate). Adherence to these guidelines is crucial for ensuring the compound's stability, solubility, and activity in downstream experimental applications.

Product Information

Deltasonamide 1 is a potent inhibitor of the PDE6 δ -KRas interaction, with a reported dissociation constant (KD) of 203 pM. It is a valuable tool for investigating KRas signaling pathways, which are frequently dysregulated in various cancers. The trifluoroacetate (TFA) salt form often enhances the solubility and stability of the peptide.

Table 1: Chemical and Physical Properties of **Deltasonamide 1 TFA**

Property	Value
CAS Number	2235358-73-1
Molecular Formula	C ₃₂ H ₄₀ F ₃ N ₇ O ₅ S ₂ (as free base)
Purity	Typically ≥98%
Appearance	White to off-white solid
Storage (Solid)	Store at -20°C or -80°C, protected from light and moisture.

Solubility and Stock Solution Preparation

The solubility of **Deltasonamide 1 TFA** can vary depending on the solvent. It is recommended to first prepare a high-concentration stock solution in an appropriate organic solvent, which can then be diluted to the desired working concentration in aqueous buffers or cell culture media.

Table 2: Solubility of Deltasonamide 1

Solvent	Solubility	Notes
DMSO	≥ 125 mg/mL	Ultrasonic agitation may be required. Use freshly opened, anhydrous DMSO as it is hygroscopic.
Water	Soluble	The TFA salt form generally improves water solubility.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Deltasonamide 1 TFA** in dimethyl sulfoxide (DMSO).

Materials:

- **Deltasonamide 1 TFA** (solid)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes

Procedure:

- **Equilibrate the Compound:** Before opening, allow the vial of **Deltasonamide 1 TFA** to warm to room temperature for 15-20 minutes. This prevents condensation of moisture, which can affect the stability and weighing of the compound.
- **Weigh the Compound:** In a suitable weighing vessel, carefully weigh the desired amount of **Deltasonamide 1 TFA**.
- **Solvent Addition:** Transfer the weighed compound to a sterile polypropylene tube. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM solution, add 1 mL of DMSO to the appropriate mass of **Deltasonamide 1 TFA**.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. Visually inspect
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